

Essential Safety and Logistical Information for Handling Ingenol Disoxate

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Compound of Interest

Compound Name: *Ingenol Disoxate*

Cat. No.: *B608104*

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For Researchers, Scientists, and Drug Development Professionals

Ingenol Disoxate is a potent ingenol ester with cytotoxic properties. Although its clinical development was halted due to safety concerns, it remains a compound of interest for research purposes. Due to the cessation of its development, a specific Safety Data Sheet (SDS) for **Ingenol Disoxate** is not readily available. The following guidance is based on information for the structurally similar and closely related compound, Ingenol Mebutate (also known as Ingenol-3-angelate or Picato®), and general best practices for handling cytotoxic compounds. A thorough risk assessment should be conducted before handling this compound.

Hazard Identification and Classification

Ingenol Disoxate and related compounds are classified as hazardous. Based on the data for Ingenol Mebutate, the primary hazards include:

- Acute Toxicity: Fatal if swallowed or inhaled.[1]
- Skin Corrosion/Irritation: Causes severe skin burns and eye damage.[1][2]
- Eye Damage/Irritation: Causes serious eye damage.[1][2]
- Respiratory Irritation: May cause respiratory irritation.

The clinical development of **Ingenol Disoxate** was stopped due to an observed increased incidence of skin tumors in clinical trials. This highlights the need for stringent safety

precautions to avoid exposure.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure when handling **Ingenol Disoxate**. The following table summarizes the recommended PPE based on guidelines for handling cytotoxic compounds and information available for Ingenol Mebutate.

Body Part	Recommended PPE	Specifications
Hands	Double Gloving	Chemo-rated nitrile or latex gloves. The outer glove should be changed immediately upon contamination.
Body	Disposable Gown	Solid-front, back-closing, long-sleeved gown made of a low-permeability fabric. Cuffs should be tucked into the inner glove.
Eyes/Face	Safety Goggles & Face Shield	Chemical splash goggles should be worn at all times. A face shield should be used in addition to goggles when there is a risk of splashes.
Respiratory	Respirator	An N95 or higher-level respirator should be used, especially when handling the powdered form of the compound or when there is a risk of aerosolization.

Operational Plans: Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of the compound and ensure the safety of laboratory personnel.

Storage

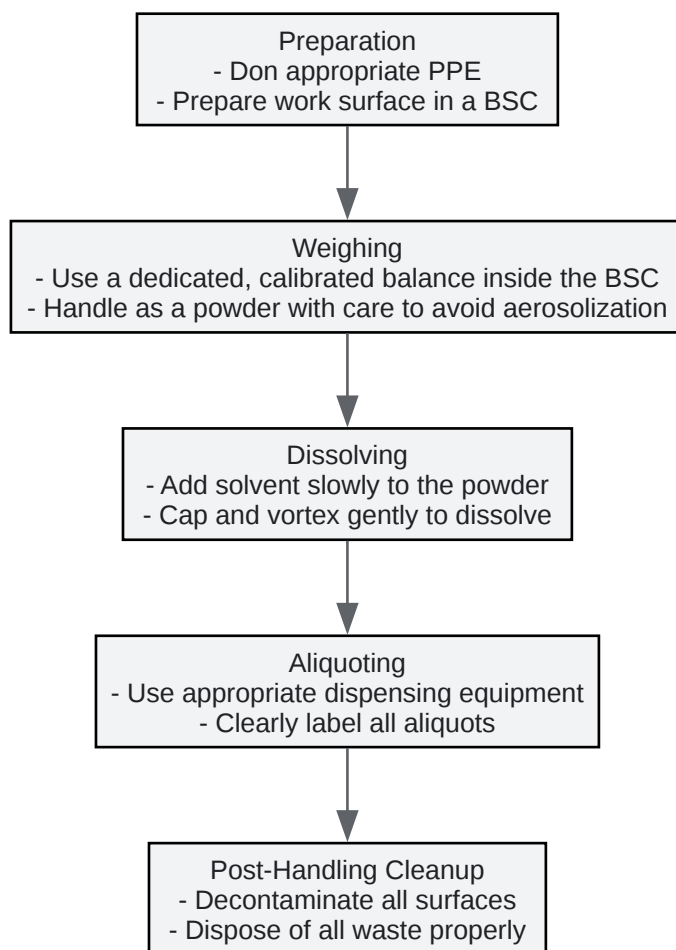
Ingenol Disoxate was developed to have improved chemical stability compared to Ingenol Mebutate, allowing for storage at ambient temperatures. However, for long-term storage, refer to the supplier's recommendations. As a general precaution for potent compounds, storage in a cool, dry, and well-ventilated area away from incompatible materials is advised. The storage area should be clearly labeled as containing a cytotoxic compound.

Handling

All manipulations of **Ingenol Disoxate** should be performed in a designated containment device to minimize the risk of exposure.

Equipment	Purpose
Certified Class II Biological Safety Cabinet (BSC) or a Compounding Aseptic Containment Isolator (CACI)	Provides personnel, product, and environmental protection from aerosols and particulates.
Chemical Fume Hood	For procedures that may generate volatile hazardous substances.

Standard Operating Procedure for Handling **Ingenol Disoxate**



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Standard Operating Procedure for Handling **Ingenol Disoxate**.

Disposal Plan

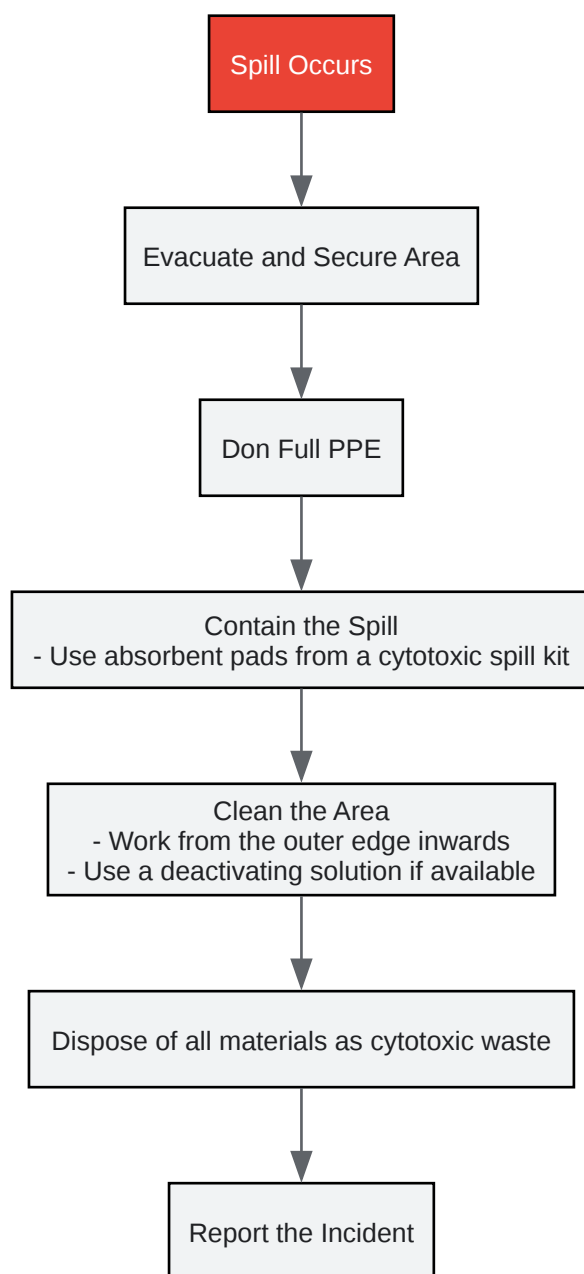
Ingenol Disoxate and all materials contaminated with it must be disposed of as cytotoxic waste. This includes empty containers, used PPE, and any absorbent materials from spill cleanups.

Waste Type	Disposal Container	Disposal Method
Solid Waste	Puncture-resistant, leak-proof container with a lid, clearly labeled as "Cytotoxic Waste".	High-temperature incineration.
Liquid Waste	Leak-proof, screw-cap container, clearly labeled as "Cytotoxic Waste".	High-temperature incineration.
Sharps	Puncture-proof sharps container, clearly labeled as "Cytotoxic Sharps".	High-temperature incineration.

Emergency Procedures: Spill and Exposure Plan

Spill Cleanup

In the event of a spill, the area should be immediately evacuated and secured. Only personnel trained in handling cytotoxic spills and wearing appropriate PPE should perform the cleanup.



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Logical Workflow for Handling an **Ingenol Disoxate** Spill.

Personnel Exposure

In case of accidental exposure, immediate action is critical.

Exposure Route	First Aid Measures
Skin Contact	Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

All incidents of exposure, no matter how minor they may seem, should be reported to the appropriate environmental health and safety personnel.

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References

- 1. Consensus Recommendations for the Safe Handling of Cytotoxic Agents in Cytotoxic Academic Research Laboratories (CARL) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. hoelzel-biotech.com [hoelzel-biotech.com]
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